

# Structural Analysis of Quinoline-Based Amino Acids: A Technical Guide

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## Compound of Interest

Compound Name: (S)-2-Amino-3-quinolin-2-yl-propionic acid

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## Abstract

This technical guide provides an in-depth structural analysis of **(S)-2-Amino-3-quinolin-2-yl-propionic acid** and its close structural analogs. Due to the limited availability of specific experimental data for the target compound, this document leverages comprehensive data from a closely related analog, 2-(2-oxo-1,2-dihydroquinoline-4-carboxamido)propanoic acid, to provide a representative and detailed structural elucidation. This guide includes a summary of its physicochemical properties, detailed experimental protocols for its synthesis and characterization via Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS), and a discussion of its potential biological activities. The information is intended to serve as a valuable resource for researchers engaged in the design and development of novel therapeutic agents based on the quinoline scaffold.

## Introduction

Quinoline derivatives are a prominent class of heterocyclic compounds that have attracted significant attention in medicinal chemistry due to their wide spectrum of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties. The incorporation of amino acid moieties into the quinoline scaffold can enhance their pharmacological profile, improving cell permeability and target specificity. This guide focuses on the structural analysis of **(S)-2-Amino-3-quinolin-2-yl-propionic acid**, a chiral amino acid derivative of quinoline.

While specific experimental data for this exact molecule is scarce in publicly available literature, we present a detailed analysis of a structurally similar analog, 2-(2-oxo-1,2-dihydroquinoline-4-carboxamido)propanoic acid, to provide insights into the expected structural features and analytical methodologies.<sup>[1]</sup>

## Physicochemical Properties

The fundamental properties of **(S)-2-Amino-3-quinolin-2-yl-propionic acid** and its representative analog are summarized below. These properties are crucial for understanding the compound's behavior in biological systems and for the development of analytical methods.

Property	(S)-2-Amino-3-quinolin-2-yl-propionic acid (Predicted)	2-(2-oxo-1,2-dihydroquinoline-4-carboxamido)propanoic acid (Experimental) <sup>[1]</sup>
Molecular Formula	C <sub>12</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>	C <sub>13</sub> H <sub>12</sub> N <sub>2</sub> O <sub>4</sub>
Molecular Weight	216.24 g/mol	260.24 g/mol
Appearance	White to off-white solid	White solid
Melting Point	Not available	246-248 °C

## Experimental Protocols

### Synthesis of 2-(2-oxo-1,2-dihydroquinoline-4-carboxamido)propanoic acid

This protocol is adapted from the work of Moussaoui et al. (2021) and describes the synthesis of the representative analog.<sup>[1]</sup>

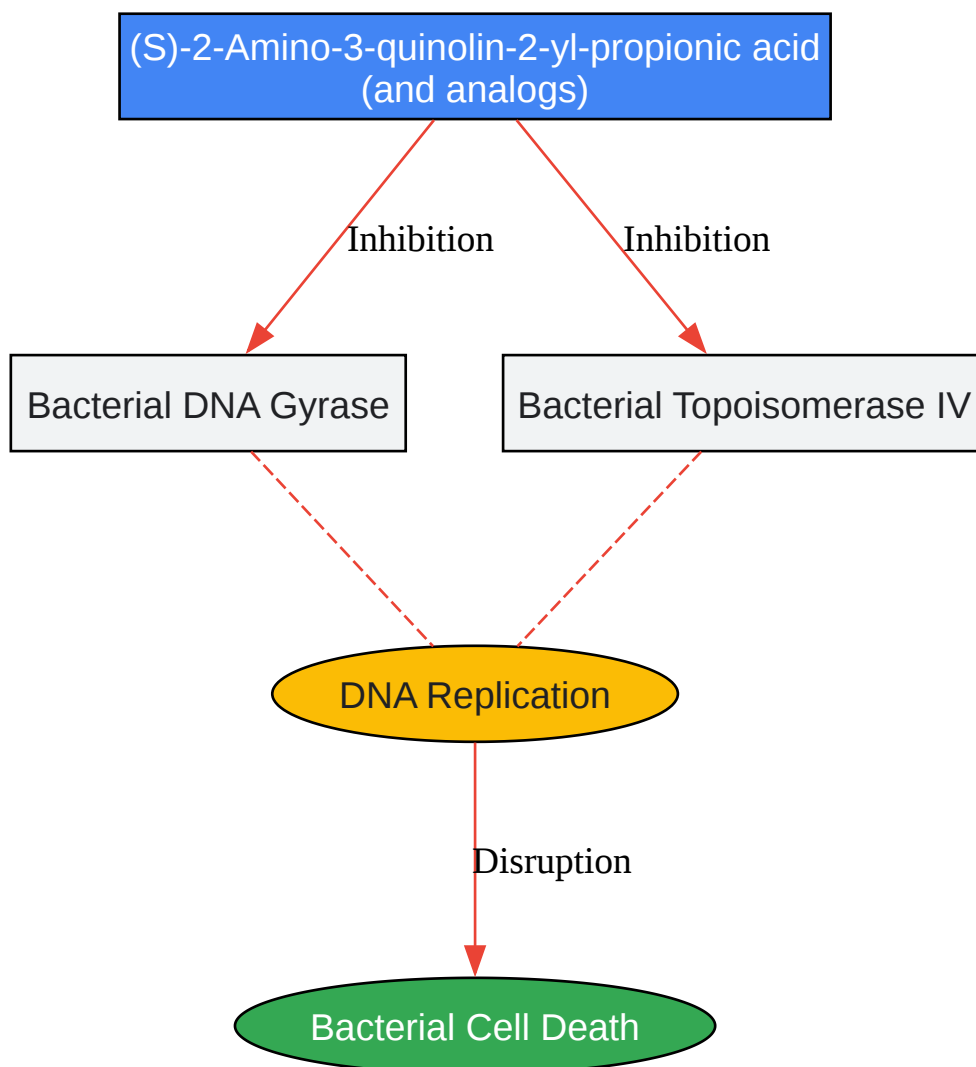
Materials:

- 2-oxo-1,2-dihydroquinoline-4-carboxylic acid
- Thionyl chloride (SOCl<sub>2</sub>)
- L-Alanine methyl ester hydrochloride

- Triethylamine (TEA)
- Dimethylformamide (DMF)
- Sodium hydroxide (NaOH)
- Tetrahydrofuran (THF)
- Water

Procedure:

- **Acid Chloride Formation:** A solution of 2-oxo-1,2-dihydroquinoline-4-carboxylic acid (1 equivalent) in an excess of thionyl chloride is refluxed for 3 hours. The excess thionyl chloride is then removed under reduced pressure.
- **Amide Coupling:** The resulting acid chloride is dissolved in DMF. To this solution, L-alanine methyl ester hydrochloride (1.5 equivalents) and triethylamine (3.3 equivalents) are added portion-wise. The reaction mixture is stirred at room temperature for 12 hours.
- **Hydrolysis:** The crude ester intermediate is then subjected to hydrolysis. A mixture of the ester (1 equivalent) and sodium hydroxide (1.2 equivalents) in a THF/water (1:2 v/v) solution is stirred at room temperature for 24 hours.
- **Purification:** The final product is purified by column chromatography on silica gel.



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## References

- 1. [mdpi.com](https://www.mdpi.com) [mdpi.com]

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